

Technical Guide: 4-tert-Butylbenzaldehyde Cyanohydrin

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Compound of Interest

Compound Name: 2-(4-(Tert-butyl)phenyl)-2-hydroxyacetonitrile

CAS No.: 91639-96-2

Cat. No.: B2685953

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Synthesis, Properties, and Pharmaceutical Applications

Part 1: Executive Summary & Chemical Identity

4-tert-butylbenzaldehyde cyanohydrin is a versatile C2-synthon generated via the nucleophilic addition of cyanide to 4-tert-butylbenzaldehyde. It serves as the gateway to the 4-tert-butylmandelic acid scaffold, a lipophilic structural motif found in various bioactive compounds, including receptor agonists and chiral resolving agents. Due to the reversibility of its formation, this compound requires specific handling protocols to maintain stability and safety.

Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Data / Description
IUPAC Name	2-(4-tert-butylphenyl)-2-hydroxyacetonitrile
Common Name	4-tert-butylmandelonitrile
CAS Number	Not widely listed (Precursor Aldehyde: 939-97-9)
Molecular Formula	C
	H
	NO
Molecular Weight	189.26 g/mol
Physical State	Viscous colorless to pale yellow oil or low-melting solid (dependent on purity)
Solubility	Soluble in EtOH, Et
	O, CH
	Cl
	, CHCl ; sparingly soluble in water.
Stability	Thermolabile; reverts to aldehyde and HCN under basic conditions or high heat.

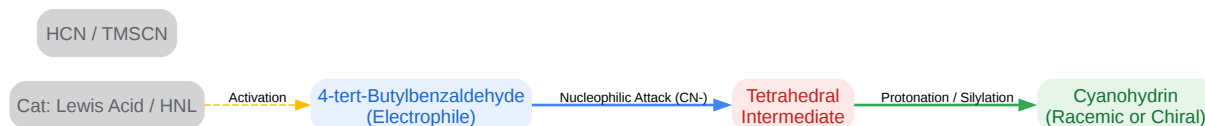
Part 2: Synthetic Pathways & Mechanism

The synthesis of 4-tert-butylbenzaldehyde cyanohydrin is governed by the equilibrium between the carbonyl precursor and the cyanohydrin product. Modern protocols prioritize enantioselective synthesis to access chiral pharmaceutical intermediates.

1. Mechanism of Formation

The reaction proceeds via nucleophilic attack of the cyanide ion (

) on the electrophilic carbonyl carbon. In the presence of a Lewis acid or enzyme, the oxygen is activated, facilitating the attack.



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Figure 1: Mechanistic pathway for cyanohydrin formation. The reaction is reversible; low pH stabilizes the product.

2. Synthetic Methodologies

Method A: Chemical Synthesis (TMSCN Route)

- Reagents: Trimethylsilyl cyanide (TMSCN), Lewis Acid Catalyst (e.g., ZnI, Ti(OiPr)).
- Advantages: Avoids handling gaseous HCN; produces the silylated ether which is more stable than the free cyanohydrin.
- Reaction:

Method B: Biocatalytic Asymmetric Synthesis

- Catalyst: (R)- or (S)-Hydroxynitrile Lyase (HNL) (e.g., from *Prunus amygdalus* or *Hevea brasiliensis*).
- Advantages: High enantiomeric excess (>95% ee); mild conditions (pH 4-5).
- Process: Conducted in a biphasic system (buffer/MTBE) to suppress the spontaneous (racemic) background reaction.

Part 3: Reactivity & Downstream Applications

The cyanohydrin moiety acts as a "masked" acid or amine. Its transformation leads to high-value building blocks.

1. Hydrolysis to 4-tert-Butylmandelic Acid

Acidic hydrolysis converts the nitrile to a carboxylic acid. The tert-butyl group remains intact, providing crucial lipophilicity for drug-receptor binding.

- Reaction:
- Application: Chiral resolving agents; intermediate for prostaglandin receptor agonists (e.g., Omidenepag analogs).

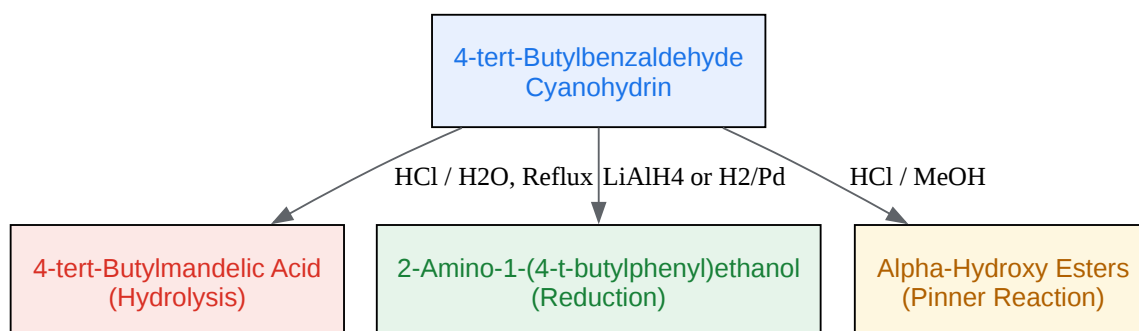
2. Reduction to

-Amino Alcohols

Reduction (e.g., LiAlH₄

or catalytic hydrogenation) yields 2-amino-1-(4-tert-butylphenyl)ethanol.

- Relevance: This structural motif mimics the catecholamine pharmacophore found in -adrenergic agonists (e.g., Salbutamol, Clenbuterol), where the tert-butyl phenyl group replaces the catechol to modulate metabolic stability and receptor selectivity.



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Figure 2: Divergent synthesis pathways from the cyanohydrin intermediate.

Part 4: Experimental Protocol (Self-Validating)

Protocol: Lewis Acid-Catalyzed Cyanosilylation Target: 2-(4-tert-butylphenyl)-2-((trimethylsilyl)oxy)acetonitrile

Safety Pre-check:

- Perform all operations in a fume hood.
- Ensure a cyanide antidote kit (e.g., hydroxocobalamin) is available.
- Quench solution: 10% NaOCl (bleach) to neutralize cyanide traces.

Step-by-Step:

- Preparation: In a flame-dried round-bottom flask under Argon, dissolve 4-tert-butylbenzaldehyde (10 mmol, 1.62 g) in anhydrous CHCl₃ (20 mL).
- Catalyst Addition: Add ZnI₂ (0.1 mmol, 32 mg) as a solid. Stir until dissolved.
- Addition: Add TMS-CN (12 mmol, 1.5 mL) dropwise via syringe over 10 minutes. Note: Mild exotherm may occur.
- Reaction: Stir at room temperature for 2–4 hours.
 - Validation: Monitor by TLC (Hexane/EtOAc 9:1). Disappearance of aldehyde spot (R_f ~0.6) and appearance of product (R_f ~0.8) indicates completion.
- Workup:

- Quench with saturated NaHCO_3

(caution: gas evolution).
- Extract with CH_2Cl_2

 CH_2Cl_2

(3 x 20 mL).
- Wash combined organics with brine, dry over Na_2SO_4

 Na_2SO_4

, and concentrate in vacuo.
- Purification: The silylated cyanohydrin is often pure enough for downstream use (>95%). If hydrolysis to the free cyanohydrin is required, treat with 1M HCl/THF, but use immediately to prevent degradation.

Part 5: Handling & Safety Data

Hazard Class	Description	Mitigation
Acute Toxicity	Potential release of HCN gas upon contact with moisture/acid.	Store in a desiccator. Open only in a fume hood.
Stability	Unstable at pH > 7 (retro-aldol type reversion).	Maintain acidic environment for storage (add trace HCl). PO
Environmental	Toxic to aquatic life (cyanide content).	All waste must be treated with bleach (pH > 10) before disposal.

Critical Note: Do not distill the free cyanohydrin at atmospheric pressure; it will decompose. Vacuum distillation is possible but risky; column chromatography is preferred.

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